

A Comparative Analysis of 2-Hydroxyisovaleric Acid Levels in Health and Disease

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Compound of Interest

Compound Name: (+)-2-Hydroxyisovaleric acid

CAS No.: 600-37-3

Cat. No.: B1210603

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of 2-hydroxyisovaleric acid levels in healthy individuals versus patient cohorts with specific metabolic disorders. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by summarizing key quantitative data, detailing experimental methodologies, and illustrating relevant biological pathways.

Data Presentation: Quantitative Comparison of 2-Hydroxyisovaleric Acid Levels

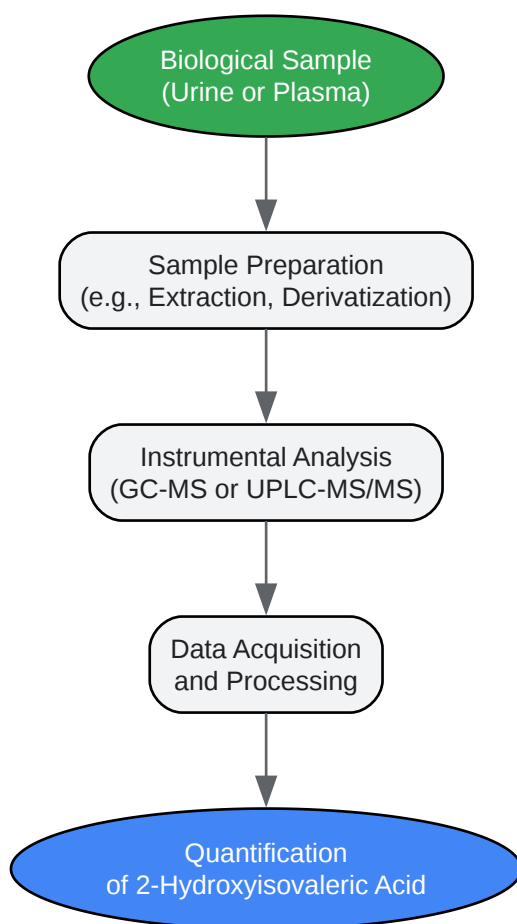
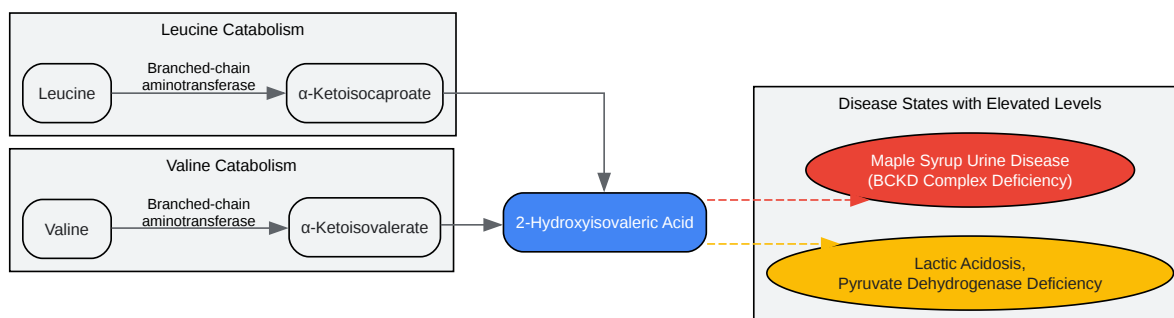
2-Hydroxyisovaleric acid, a metabolite of the branched-chain amino acids leucine and valine, is typically present at low levels in healthy individuals.^{[1][2]} However, its concentration can be significantly elevated in various inherited and acquired metabolic disorders. The following table summarizes the available quantitative and qualitative data on 2-hydroxyisovaleric acid levels in different patient cohorts.

Cohort	Matrix	Method	2-Hydroxyisovaleric Acid Level	Reference
Healthy Individuals	Urine	GC-MS or LC-MS/MS	0 - 0.4 mmol/mol creatinine	[2]
Maple Syrup Urine Disease (MSUD)	Urine, Plasma	GC-MS or LC-MS/MS	Significantly elevated	[1][2]
Lactic Acidosis & Ketoacidosis	Urine	GC-MS	Present (not detected in healthy controls)	[3]
Pyruvate Dehydrogenase Deficiency	Urine	GC-MS	Significantly elevated	[2]
Short Bowel Syndrome	Not Specified	Not Specified	Elevated	[2]
Thiamine or Lipoic Acid Deficiency	Urine	Not Specified	Moderately increased	[2]

Note: While qualitative statements about elevated levels in diseased cohorts are well-documented, specific quantitative ranges from comparative studies are not readily available in the public domain. The provided reference for the healthy cohort offers a baseline for comparison.

Metabolic Pathway and Experimental Workflow

To provide a clearer understanding of the context of 2-hydroxyisovaleric acid measurement, the following diagrams illustrate its metabolic origin and a general workflow for its quantification.



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References

- [1. 2-Hydroxyisovaleric Acid | Rupa Health \[rupahealth.com\]](#)
- [2. 2-Hydroxyisovaleric acid - Organic Acids - Lab Results explained | HealthMatters.io \[healthmatters.io\]](#)
- [3. The occurrence of 2-hydroxyisovaleric acid in patients with lactic acidosis and ketoacidosis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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